

Comprehensive Guide to LC-MS/MS Characterization of N-(2-Thienylsulfonyl)azepane

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Compound of Interest

Compound Name: 1-(2-Thienylsulfonyl)azepane

Cat. No.: B277043

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Executive Summary

This guide provides an in-depth technical analysis of the LC-MS/MS fragmentation patterns of N-(2-Thienylsulfonyl)azepane (MW 245.36 Da), a sulfonamide scaffold increasingly relevant in medicinal chemistry as a building block for potential therapeutic agents.

Accurate identification of this compound requires distinguishing it from structural analogs such as benzenesulfonyl derivatives or varying ring-size homologs (e.g., piperidines). This document outlines the specific diagnostic ions, fragmentation pathways, and experimental protocols necessary for high-confidence validation.

Key Performance Indicators (Diagnostic Ions)

Compound	Precursor Ion	Primary Diagnostic Fragment	Secondary Fragment	Key Structural Feature
N-(2-Thienylsulfonyl)azepane	m/z 246	m/z 147 (Thienylsulfonyl)	m/z 100 (Azepanium)	Thiophene + 7-membered ring
Alt 1: N-(Benzenesulfonyl)azepane	m/z 240	m/z 141 (Phenylsulfonyl)	m/z 100 (Azepanium)	Phenyl + 7-membered ring
Alt 2: N-(2-Thienylsulfonyl)piperidine	m/z 232	m/z 147 (Thienylsulfonyl)	m/z 86 (Piperidinium)	Thiophene + 6-membered ring

Structural Analysis & Mechanistic Grounding

To interpret the mass spectrum accurately, one must understand the lability of the sulfonamide bond (

) and the stability of the heterocyclic rings under Collision-Induced Dissociation (CID).

The Molecular Core

- Thiophene Ring: Electron-rich heteroaromatic system. Under ESI+, it stabilizes the positive charge on the sulfur atom after cleavage.
- Sulfonyl Linker (): The primary site of fragmentation. The bond is the "weak link" in the protonated molecule.
- Azepane Ring: A 7-membered saturated amine. Protonation predominantly occurs at the nitrogen, leading to the formation of the azepanium ion () upon fragmentation.

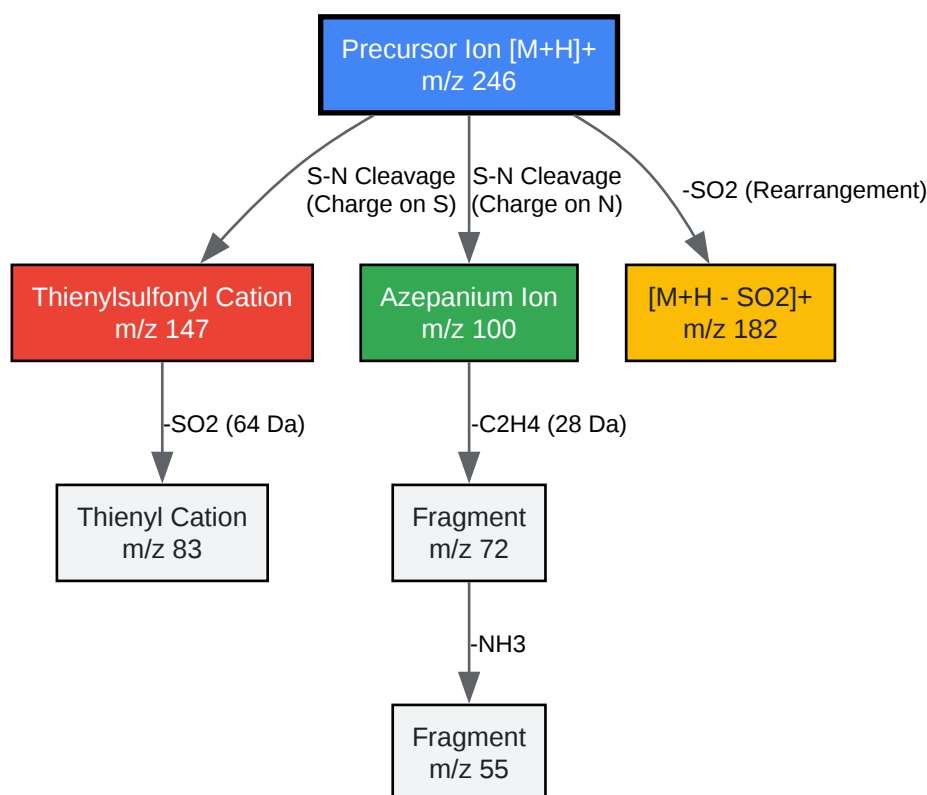
Fragmentation Pathways (ESI+ Mode)

The fragmentation follows two dominant distinct pathways driven by charge localization:

- Path A (Charge Retention on Sulfonyl): Cleavage of the S-N bond retains the charge on the sulfonyl moiety, yielding the [Thiophene-SO₂]⁺ ion (m/z 147). This further degrades by losing neutral (64 Da) to form the Thienyl cation (m/z 83).
- Path B (Charge Retention on Amine): The charge remains on the basic nitrogen of the azepane ring, generating the Azepanium ion (m/z 100). This ion undergoes characteristic ring-opening or alkene loss (e.g., loss of).
- Path C (Rearrangement): A less common but diagnostic pathway involving the extrusion of from the parent ion, leading to an N-thienyl-azepane species (m/z 182).

Visualization of Fragmentation Dynamics[3][4][5]

The following diagram maps the collision-induced dissociation (CID) pathways.



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Figure 1: CID Fragmentation pathway of N-(2-Thienylsulfonyl)azepane showing primary cleavage sites.

Experimental Protocol: LC-MS/MS Characterization

To replicate these results, follow this self-validating protocol designed for a Q-TOF or Triple Quadrupole system.

Sample Preparation

- Stock Solution: Dissolve 1 mg of N-(2-Thienylsulfonyl)azepane in 1 mL Methanol (HPLC grade).
- Working Standard: Dilute to 1 µg/mL in 50:50 Water:Methanol + 0.1% Formic Acid. Note: Formic acid is crucial to ensure efficient protonation

LC Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.

MS Parameters (ESI Positive)

- Capillary Voltage: 3500 V.
- Collision Energy (CE): Stepped CE (10, 20, 40 eV) is recommended to observe both the survivor parent ion and low-mass fragments.

- Scan Range: m/z 50 – 300.

Data Validation Steps

- Precursor Check: Verify presence of intense peak at m/z 246.06 (Monoisotopic mass).
- Isotope Pattern: Confirm the presence of the

isotope peak at m/z 248 (~9-10% relative abundance due to two Sulfur atoms). This is a critical purity check.
- MS/MS Confirmation: Trigger fragmentation.
 - If m/z 147 is dominant

Confirms Thienylsulfonyl group.
 - If m/z 100 is dominant

Confirms Azepane ring.

Comparative Analysis: Why It Matters

In drug development, "nearest neighbor" interference is a common analytical challenge. Here is how N-(2-Thienylsulfonyl)azepane compares to its closest alternatives.

Comparison 1: Thiophene vs. Benzene Core

When substituting the thiophene ring with a benzene ring (N-Benzenesulfonyl azepane), the chemistry changes slightly.

- Target (Thiophene): Yields m/z 147. The thiophene ring is electron-rich, often making the S-N bond cleavage slightly more facile.
- Alternative (Benzene): Yields m/z 141. The mass shift of 6 Da (difference between

and

) is the primary differentiator.

- Impact: If your assay detects m/z 141, you have a synthesis impurity (phenyl analog), not the target.

Comparison 2: Azepane vs. Piperidine Ring

Changing the ring size from 7 (Azepane) to 6 (Piperidine) alters the metabolic stability and solubility profile.

- Target (Azepane): Yields m/z 100.
- Alternative (Piperidine): Yields m/z 86.
- Impact: The loss of

(14 Da) is clearly visible in the low-mass region. The azepane ring is also more prone to ring-opening fragmentation compared to the more stable piperidine chair conformation.

References

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Sources

- 1. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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